

Isomeric Divergence: A Technical Guide to Butenedioic Acid Properties in Drug Development

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Compound of Interest

Compound Name: (Z)-(2,3-¹³C₂)but-2-enedioic acid

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Executive Summary

In pharmaceutical development, the selection of a counterion or co-former is a critical decision that dictates the bioavailability, stability, and manufacturability of a drug product. Butenedioic acid exists as two geometric isomers: Maleic acid (cis-butenedioic acid) and Fumaric acid (trans-butenedioic acid).^{[1][2][3][4]} Despite sharing the molecular formula

, their distinct spatial arrangements result in radically different physicochemical profiles.

This guide provides a deep technical analysis of these isomers, focusing on the mechanistic origins of their property differences. For researchers, understanding why Maleic acid offers superior solubility while Fumaric acid provides exceptional stability is essential for optimizing solid-state forms during pre-formulation.

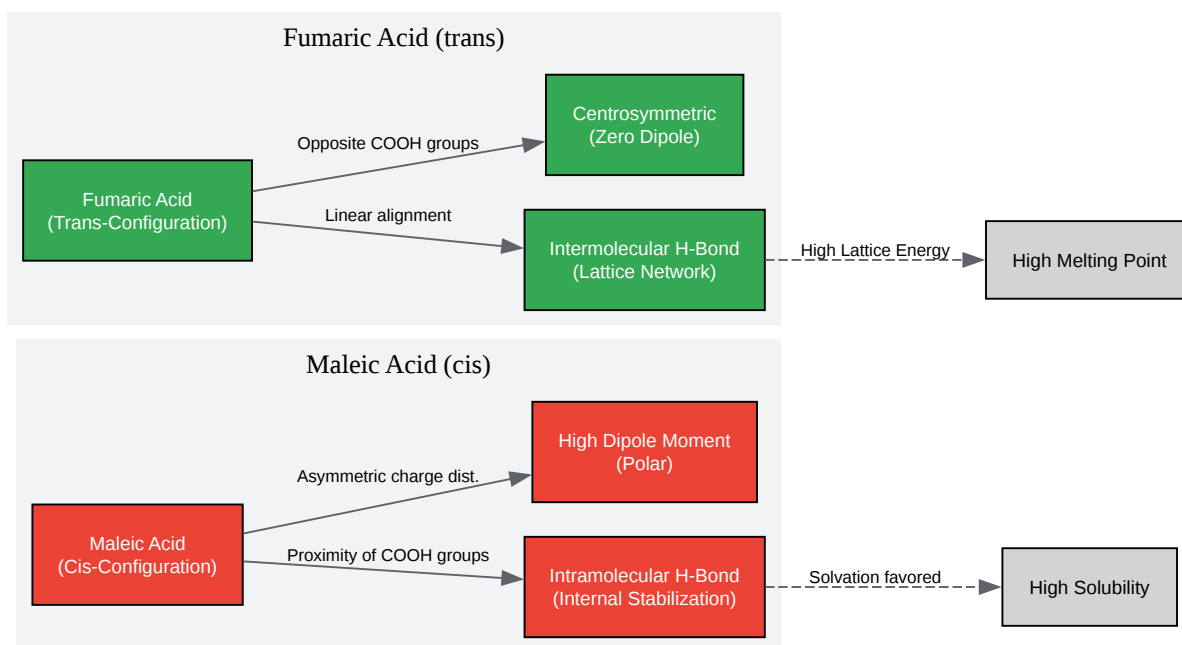
Molecular Architecture & Isomerism

The fundamental divergence between these isomers stems from the rigidity of the double bond, which locks the carboxyl groups into specific orientations.

- Maleic Acid (cis-isomer): The two carboxyl groups are on the same side of the π -bond.^[4] This proximity creates steric strain but allows for intramolecular hydrogen bonding.
- Fumaric Acid (trans-isomer): The carboxyl groups are on opposite sides (symmetry). This configuration prevents intramolecular interactions but facilitates an extensive, planar network of intermolecular hydrogen bonds, leading to efficient crystal packing.

Visualization: Structural & Interaction Logic

The following diagram illustrates the structural relationship and the dominant hydrogen bonding modes that drive their physical properties.



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Figure 1: Structural logic linking geometric configuration to dominant physicochemical properties.

Physicochemical Profiling

The stark contrast in physical properties is a direct consequence of the solid-state packing efficiency described above.

Comparative Data Table

Property	Maleic Acid (cis)	Fumaric Acid (trans)	Mechanistic Driver
Melting Point	130 – 139 °C	287 °C (Sublimes)	Fumaric's high symmetry allows tight packing (High Lattice Energy).
Solubility (Water, 25°C)	~788 g/L (Very High)	~7.0 g/L (Low)	Maleic's lower lattice energy and net dipole facilitate solvation.
Density	1.59 g/cm ³	1.635 g/cm ³	Efficient packing of the trans isomer increases density.
pKa1	1.92	3.03	Intramolecular H-bond in Maleic stabilizes the mono-anion (ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted">).
pKa2	6.23	4.44	Breaking the intramolecular H-bond in Maleic requires extra energy.
Crystal System	Monoclinic ()	Monoclinic () / Triclinic	Fumaric forms a planar sheet structure; Maleic is twisted.
Stability	Metastable (\$ \Delta H_{\text{comb}} \$ higher)	Thermodynamically Stable	Steric repulsion in cis form raises ground state energy.

Deep Dive: The Acidity Paradox

One might expect the isomers to have similar acidities, but Maleic acid is significantly more acidic (lower pKa1) than Fumaric acid.

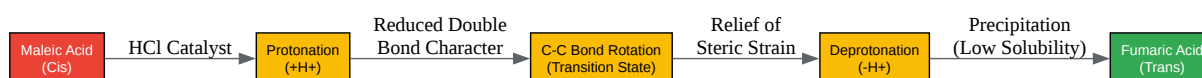
- Mechanism: Upon losing the first proton, the Maleic mono-anion forms a strong intramolecular hydrogen bond between the ionized carboxylate () and the remaining carboxylic acid (). This "internal clamp" stabilizes the anion, driving the equilibrium forward (lower pKa1).
- The Cost: Removing the second proton (pKa2) requires breaking this stable internal ring and overcoming electrostatic repulsion between two adjacent negative charges, making Maleic acid's second proton much harder to remove than Fumaric's [1].

Reactivity & Isomerization

Maleic acid is thermodynamically unstable relative to Fumaric acid.[5] Under catalytic conditions (acid, thermal, or photochemical), it isomerizes to the trans form. This transformation is a critical consideration in process chemistry, as accidental isomerization can lead to precipitation of the less soluble Fumaric acid during liquid handling.

Isomerization Mechanism

The conversion is typically acid-catalyzed.[6] The protonation of the carbonyl oxygen reduces the double bond character, allowing rotation around the central C-C bond to the sterically favored trans position.



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Figure 2: Acid-catalyzed isomerization pathway from Maleic to Fumaric acid.

Dehydration

Maleic acid readily dehydrates to Maleic Anhydride upon heating ($< 140^{\circ}\text{C}$) because the cis geometry pre-positions the carboxyl groups for water elimination. Fumaric acid cannot form a cyclic anhydride directly; it must first isomerize to Maleic acid (requiring high energy) or dehydrate intermolecularly [2].

Pharmaceutical Relevance: Salt Selection

In drug development, the choice between a Maleate and Fumarate salt is often a trade-off between solubility and stability.

- Maleate Salts:
 - Pros: Excellent solubility due to lower lattice energy; useful for immediate-release formulations of poorly soluble bases (BCS Class II).
 - Cons: Potential for in situ isomerization to the less soluble fumarate salt in solution or solid state, which can alter dissolution profiles. Maleic acid is also more toxic/irritating than Fumaric acid [3].
- Fumarate Salts:
 - Pros: High crystallinity and melting points confer superior chemical and physical stability; generally less hygroscopic.
 - Cons: Lower solubility can limit bioavailability for some APIs.

Decision Heuristic: If the API is highly unstable or hygroscopic, a Fumarate is preferred. If the API has critically low solubility and requires a boost to reach therapeutic levels, a Maleate may be investigated, provided stability is monitored rigorously [4].

Experimental Protocols

The following protocols are designed for characterization and validation of these properties in a research setting.

Protocol A: Catalytic Isomerization (Maleic Fumaric)

Objective: To demonstrate thermodynamic stability and solubility differences.[7]

- **Dissolution:** In a 100 mL round-bottom flask, dissolve 5.0 g of Maleic acid in 10 mL of distilled water. Note the ease of dissolution (high solubility).
- **Catalysis:** Add 5 mL of 12 M HCl (concentrated).
- **Reflux:** Attach a reflux condenser and heat the solution to boiling. Maintain reflux for 15–30 minutes.
 - **Observation:** A white crystalline precipitate will begin to form even at boiling temperatures. This is Fumaric acid, which is insoluble in the acidic medium.
- **Isolation:** Cool the flask to room temperature to maximize yield. Filter the crystals using a Büchner funnel.
- **Validation:** Wash with cold water. Dry at 100°C. Measure the melting point. A shift from ~135°C (Maleic) to ~287°C (Fumaric) confirms the transformation [5].

Protocol B: Solubility Profiling (Shake-Flask Method)

Objective: To quantify the solubility differential.

- **Preparation:** Prepare saturated solutions of both acids in water at 25°C. Add excess solid to 50 mL of water in separate flasks.
- **Equilibration:** Agitate (shake) for 24 hours at constant temperature.
- **Filtration:** Filter the supernatant through a 0.45 µm syringe filter to remove undissolved solids.
- **Quantification:** Titrate a 5 mL aliquot of the filtrate with 0.1 N NaOH using phenolphthalein indicator.
- **Calculation:**

(Note: The factor of 2 accounts for the diprotic nature of both acids).

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